

# Solubility Profile of 4-tert-butylbenzyl Mercaptan in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: 4-tert-Butylbenzyl mercaptan

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This technical guide provides an in-depth overview of the solubility characteristics of **4-tert-butylbenzyl mercaptan** in organic solvents. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document focuses on qualitative descriptions and provides a generalized experimental protocol for determining solubility.

## Physicochemical Properties

A summary of the key physicochemical properties of **4-tert-butylbenzyl mercaptan** is presented below. These properties are essential for understanding its behavior in various solvent systems.

Property	Value	Reference
Molecular Formula	C11H16S	[1][2]
Molecular Weight	180.31 g/mol	[1][3]
Appearance	Colorless to light yellow liquid	[4]
Density	0.966 g/mL at 25 °C	[1][2]
Boiling Point	102-103 °C at 3.1 mmHg	[1][2]
Flash Point	72.2 °C (162.0 °F) - closed cup	[1][5]
Refractive Index	n <sub>20/D</sub> 1.5430	[1][2]

## Solubility in Organic Solvents

While specific quantitative data is scarce, **4-tert-butylbenzyl mercaptan** is reported to be miscible with most organic solvents[4]. This high solubility is anticipated due to its molecular structure, which includes a large nonpolar tert-butyl group and a benzyl ring, along with a thiol (-SH) group that can participate in weaker polar interactions.

Based on the principle of "like dissolves like," **4-tert-butylbenzyl mercaptan** is expected to be readily soluble in a range of nonpolar and polar aprotic organic solvents. Its solubility in polar protic solvents may be more varied. A general solubility profile is outlined in the table below.

Solvent Class	Representative Solvents	Expected Solubility
Nonpolar	Hexane, Toluene, Benzene, Diethyl ether	High
Polar Aprotic	Acetone, Ethyl acetate, Dichloromethane, Tetrahydrofuran (THF)	High
Polar Protic	Ethanol, Methanol, Isopropanol	Moderate to High
Aqueous	Water	Low to Insoluble[6][7]

## Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of **4-tert-butylbenzyl mercaptan** in an organic solvent of interest. This method is adapted from standard laboratory procedures for solubility testing[8][9][10].

Objective: To determine the solubility of **4-tert-butylbenzyl mercaptan** in a selected organic solvent at a specific temperature.

Materials:

- **4-tert-butylbenzyl mercaptan**
- Selected organic solvent(s)
- Analytical balance
- Volumetric flasks
- Glass vials or test tubes with closures
- Vortex mixer or magnetic stirrer
- Constant temperature bath or incubator
- Micropipettes
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Analytical instrument for quantification (e.g., UV-Vis spectrophotometer, HPLC)

Procedure:

- Preparation of Saturated Solutions:
  - Add an excess amount of **4-tert-butylbenzyl mercaptan** to a series of glass vials.
  - To each vial, add a known volume of the selected organic solvent.

- Securely cap the vials to prevent solvent evaporation.
- Equilibration:
  - Place the vials in a constant temperature bath set to the desired experimental temperature (e.g., 25 °C).
  - Agitate the mixtures using a vortex mixer or magnetic stirrer for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. It is crucial to allow sufficient time for the dissolution process to stabilize[11].
- Sample Collection and Preparation:
  - After equilibration, allow the vials to stand undisturbed in the temperature bath for a sufficient time to allow undissolved solute to settle.
  - Carefully withdraw a known volume of the supernatant using a micropipette.
  - Immediately filter the collected supernatant through a syringe filter compatible with the solvent to remove any suspended solid particles.
- Quantification:
  - Prepare a series of standard solutions of **4-tert-butylbenzyl mercaptan** of known concentrations in the same solvent.
  - Analyze the filtered supernatant and the standard solutions using a suitable analytical method (e.g., UV-Vis spectrophotometry at a predetermined wavelength or High-Performance Liquid Chromatography).
  - Construct a calibration curve from the standard solutions.
  - Determine the concentration of **4-tert-butylbenzyl mercaptan** in the saturated solution by interpolating its analytical signal on the calibration curve.
- Data Reporting:

- Express the solubility in appropriate units, such as grams per 100 mL of solvent ( g/100 mL) or moles per liter (mol/L).
- Repeat the experiment multiple times to ensure reproducibility and report the average solubility with the standard deviation.

## Visualizations

The following diagrams illustrate the logical workflow for determining the solubility of **4-tert-butylbenzyl mercaptan**.

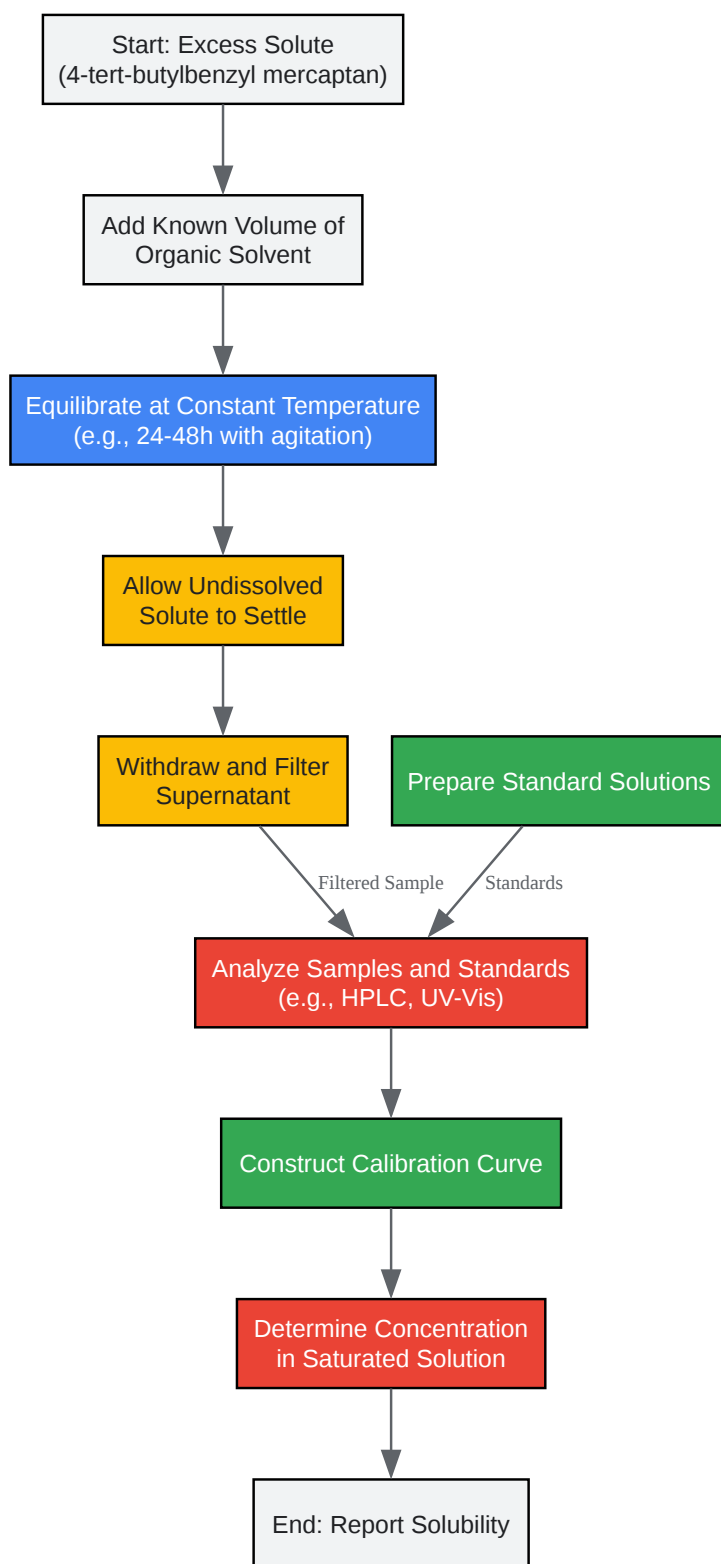


Figure 1: Experimental Workflow for Solubility Determination

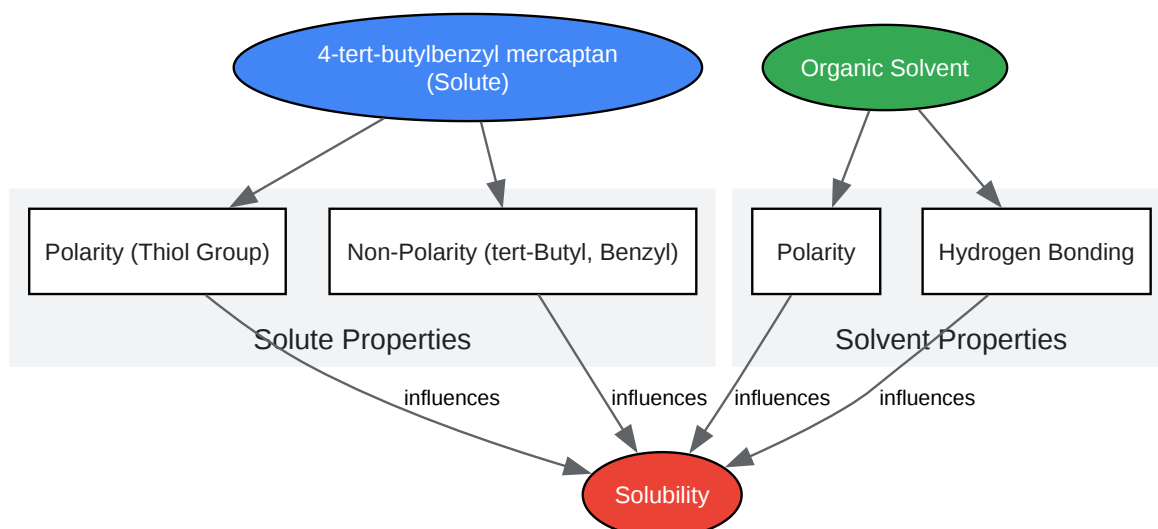


Figure 2: Logical Relationship of Solubility Factors

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